

2-Chloro-5-nitrobenzamide: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzamide

Cat. No.: B107470

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS provided by the supplier before handling this chemical.

Introduction

2-Chloro-5-nitrobenzamide is a chemical intermediate used in the synthesis of various compounds. Due to its reactive nature and the presence of nitro and chloro functional groups, it is imperative that this compound is handled with strict adherence to safety protocols to minimize risk to personnel and the environment. This guide provides a comprehensive overview of the known safety and handling precautions for **2-Chloro-5-nitrobenzamide**.

Hazard Identification and Classification

2-Chloro-5-nitrobenzamide is classified as a hazardous substance. The primary hazards associated with this compound are skin and eye irritation, potential for allergic skin reaction, and respiratory irritation. It is also harmful if swallowed.^{[1][2]}

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for **2-Chloro-5-nitrobenzamide**^[2]:

Hazard Class	Category
Skin Irritation	2
Skin Sensitization	1
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)

Signal Word: Warning[2]

Hazard Statements:[2]

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Chloro-5-nitrobenzamide** is provided below.

Property	Value
Molecular Formula	C ₇ H ₅ ClN ₂ O ₃ [2][3]
Molecular Weight	200.58 g/mol [2]
Appearance	Not Available
CAS Number	16588-15-1[2][3]

Toxicological Information

Detailed quantitative toxicological data such as LD50 and LC50 values for **2-Chloro-5-nitrobenzamide** are not readily available in the public domain. In the absence of this data, it is crucial to treat this compound with a high degree of caution and assume it may be toxic.

Toxicity Endpoint	Value	Species	Route
Acute Oral Toxicity (LD50)	Data not available	-	-
Acute Dermal Toxicity (LD50)	Data not available	-	-
Acute Inhalation Toxicity (LC50)	Data not available	-	-

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential for the safe handling of **2-Chloro-5-nitrobenzamide**.

Engineering Controls

- Ventilation: Work with **2-Chloro-5-nitrobenzamide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **2-Chloro-5-nitrobenzamide**[\[1\]](#):

PPE Type	Specification
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended, especially when handling the powder outside of a fume hood or if dust is generated.

Handling and Storage

Handling

- Avoid all personal contact with the substance.[\[1\]](#)
- Do not breathe dust, vapor, mist, or gas.[\[1\]](#)
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area or a chemical fume hood.[\[1\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store away from incompatible materials.

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention[\[1\]](#):

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

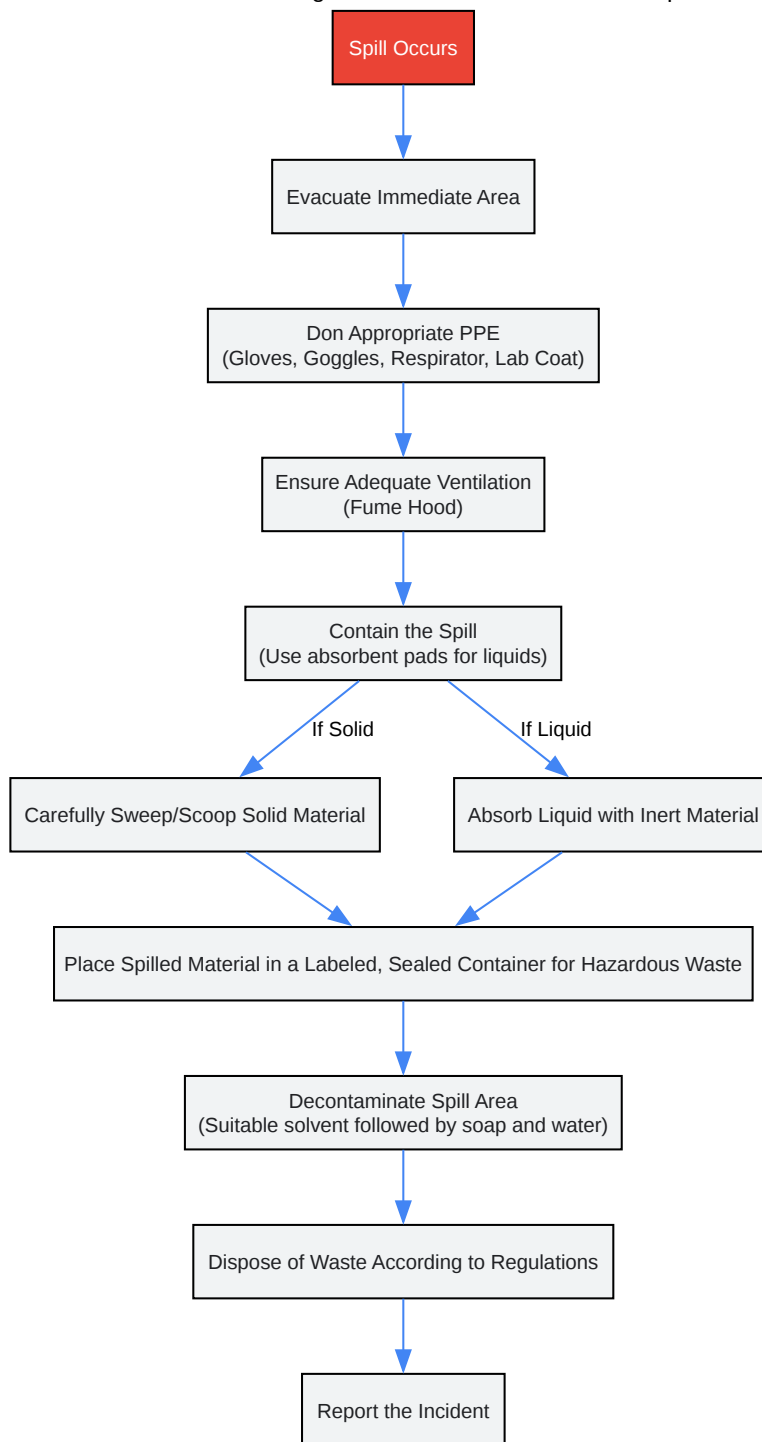
Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent the spill from spreading and entering drains.
- Cleanup: Wear appropriate PPE. For solid spills, carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Emergency Spill Response Workflow

Workflow for Handling a 2-Chloro-5-nitrobenzamide Spill



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Caption: Logical workflow for responding to a chemical spill of **2-Chloro-5-nitrobenzamide**.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong acids, strong bases, oxidizing agents, and reducing agents.
[\[1\]](#)
- Hazardous Decomposition Products: Under fire conditions, may produce toxic fumes of hydrogen chloride, chlorine, nitrogen oxides, carbon monoxide, and carbon dioxide.[\[1\]](#)

Disposal Considerations

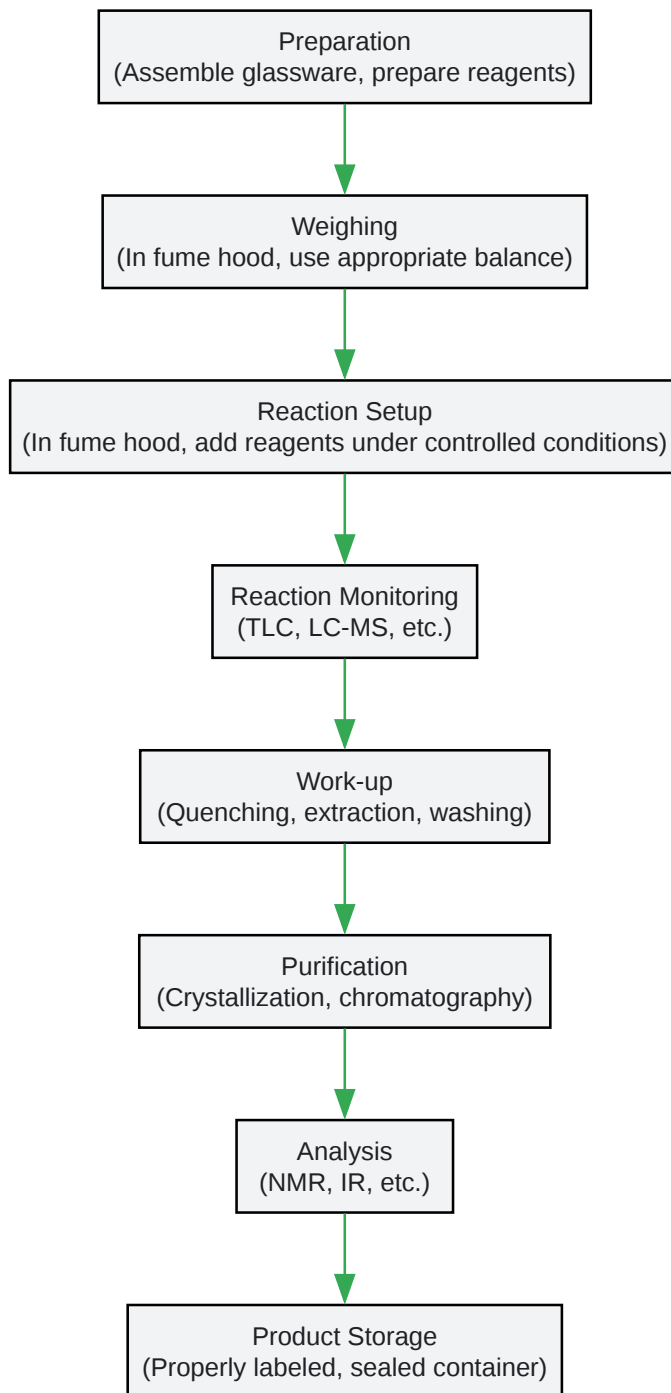
Dispose of **2-Chloro-5-nitrobenzamide** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.

Experimental Protocols

Due to the hazardous nature of **2-Chloro-5-nitrobenzamide**, all experimental procedures should be conducted within a chemical fume hood while wearing appropriate personal protective equipment.

General Experimental Workflow

General Experimental Workflow

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Phone: (601) 213-4426

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